

An In-depth Technical Guide to Oleanolic Acid Derivative 2 and its Congeners

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Compound of Interest

Compound Name: Oleanolic acid derivative 2

Cat. No.: B1139474

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a specific oleanolic acid derivative, designated as "**Oleanolic Acid Derivative 2**," and places it within the broader context of related compounds. Due to the limited publicly available biological data for this specific molecule, this guide also incorporates data and mechanistic insights from other well-studied oleanolic acid derivatives to provide a thorough understanding of the potential therapeutic applications and mechanisms of action for this class of compounds.

Chemical Structure of Oleanolic Acid Derivative 2

Oleanolic Acid Derivative 2, a novel triterpenoid-steroid hybrid molecule, possesses the following chemical properties:

- Chemical Name: 23,24-Dinor-3-oxoolean-12-en-28-oic acid methyl ester
- Molecular Formula: $C_{28}H_{42}O_3$
- Molecular Weight: 426.63 g/mol
- CAS Number: 211516-63-1

The chemical structure is depicted below:

(Structure image would be placed here in a real document. As a text-based AI, a SMILES representation is provided.)

SMILES:C[C@@]12CC--INVALID-LINK--=O)([H])[C@@]3(C)[C@@]1([H])CC=C4[C@]5([H])CC(C)(C)CC--INVALID-LINK--=O)5CC[C@@]24C[1]

Experimental Protocols

Synthesis of Oleanolic Acid Derivative 2

The following protocol for the synthesis of **Oleanolic Acid Derivative 2** is adapted from the procedure described by Honda, T., et al. in the Journal of Organic Chemistry (1998).^[1]

Materials:

- Oleanolic acid
- Jones reagent (Chromium trioxide in sulfuric acid and water)
- Diazomethane in diethyl ether
- Acetone
- Diethyl ether
- Silica gel for column chromatography
- Standard laboratory glassware and equipment

Procedure:

- Oxidation of Oleanolic Acid: Oleanolic acid is dissolved in acetone. The solution is cooled in an ice bath. Jones reagent is added dropwise to the stirred solution. The reaction is monitored by thin-layer chromatography (TLC). Upon completion, the excess oxidant is quenched, and the product is extracted with a suitable organic solvent.
- Purification of the Intermediate: The crude product from the previous step is purified by silica gel column chromatography to yield 3-oxooleanolic acid.

- **Esterification:** The purified 3-oxooleanolic acid is dissolved in diethyl ether. A freshly prepared solution of diazomethane in diethyl ether is added carefully at 0°C until a persistent yellow color is observed, indicating the complete conversion of the carboxylic acid to its methyl ester.
- **Final Product Isolation and Characterization:** The solvent is removed under reduced pressure. The resulting solid is purified by recrystallization or column chromatography to yield the final product, **Oleanolic Acid Derivative 2**. The structure and purity of the compound are confirmed by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Quantitative Biological Data of Oleanolic Acid Derivatives

Disclaimer: To date, no specific quantitative biological data for **Oleanolic Acid Derivative 2** (CAS 211516-63-1) has been found in publicly available scientific literature. The following tables summarize the in vitro cytotoxic and anti-inflammatory activities of other representative oleanolic acid derivatives to provide an understanding of the potential bioactivities of this class of compounds.

In Vitro Cytotoxic Activity of Oleanolic Acid Derivatives

Derivative Name/Identifier	Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
3d (an α,β-unsaturated carbonyl derivative)	MCF-7	Breast Cancer	0.77	[2]
Achyranthoside H methyl ester (AH-Me)	MCF-7	Breast Cancer	4.0	[3]
Achyranthoside H methyl ester (AH-Me)	MDA-MB-453	Breast Cancer	6.5	[3]
K73-03	HepG2	Liver Cancer	5.79	[4]
K73-03	SMMC-7721	Liver Cancer	7.23	[4]
CSV butyl ester	OVCAR-3	Ovarian Cancer	35.2 μg/mL	[5]
CSV butyl ester	A2780	Ovarian Cancer	21.1 μg/mL	[5]

In Vitro Anti-Inflammatory Activity of Oleanolic Acid Derivatives

Derivative Name/Identifier	Assay	IC ₅₀ (μM)	Reference
11-Oxooleanolic acid derivatives	Inhibition of NO production in LPS-activated BV2 cells	Potent, but specific IC ₅₀ not provided	[6]
CDDO	Inhibition of iNOS	Sub-micromolar activity	[7]
Diamine-PEGylated oleanolic acid (OADP)	Inhibition of NO production in LPS-stimulated RAW 264.7 cells	Potent, but specific IC ₅₀ not provided	[6]

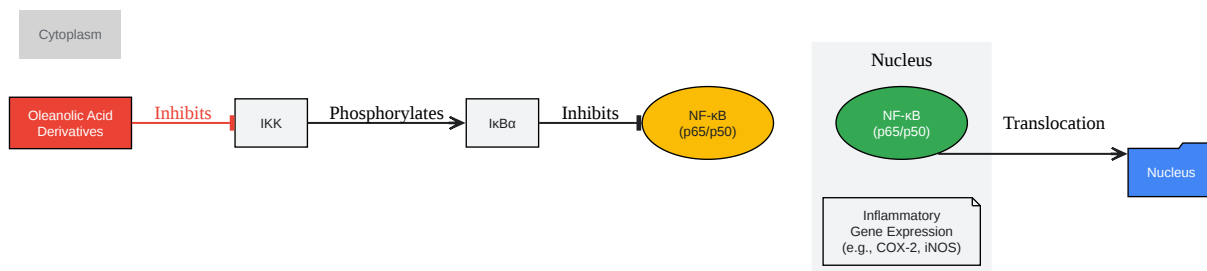
Signaling Pathways Modulated by Oleanolic Acid Derivatives

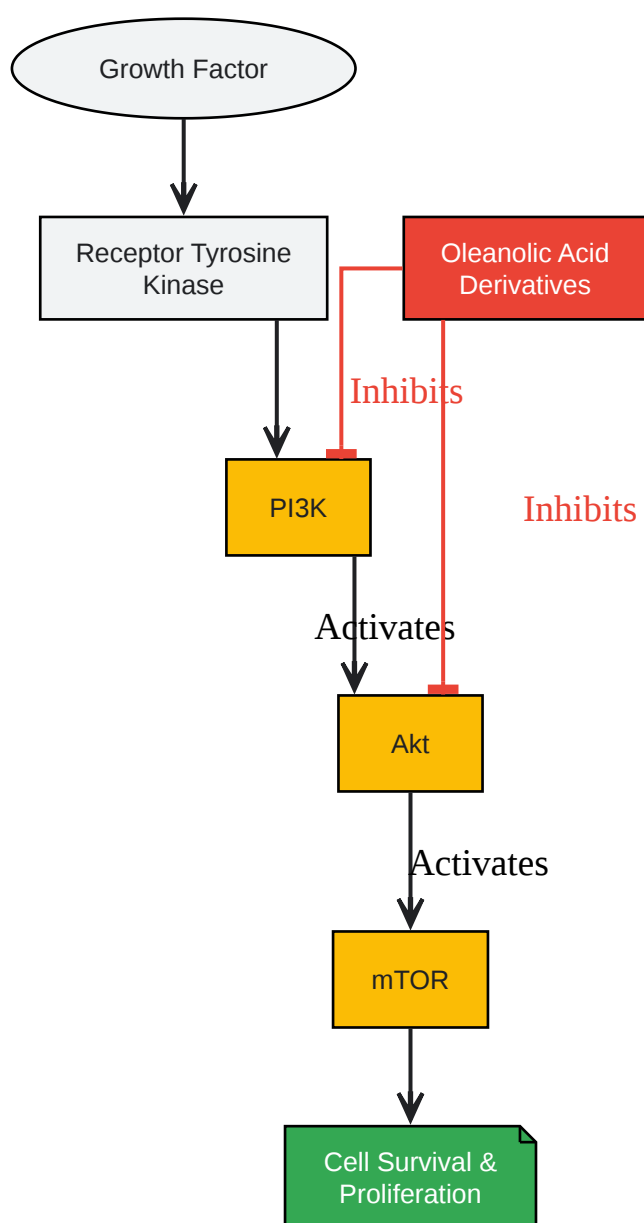
Oleanolic acid and its derivatives have been shown to modulate several key signaling pathways involved in inflammation, cell proliferation, and survival.[8][9] The following diagrams illustrate some of the most relevant pathways.

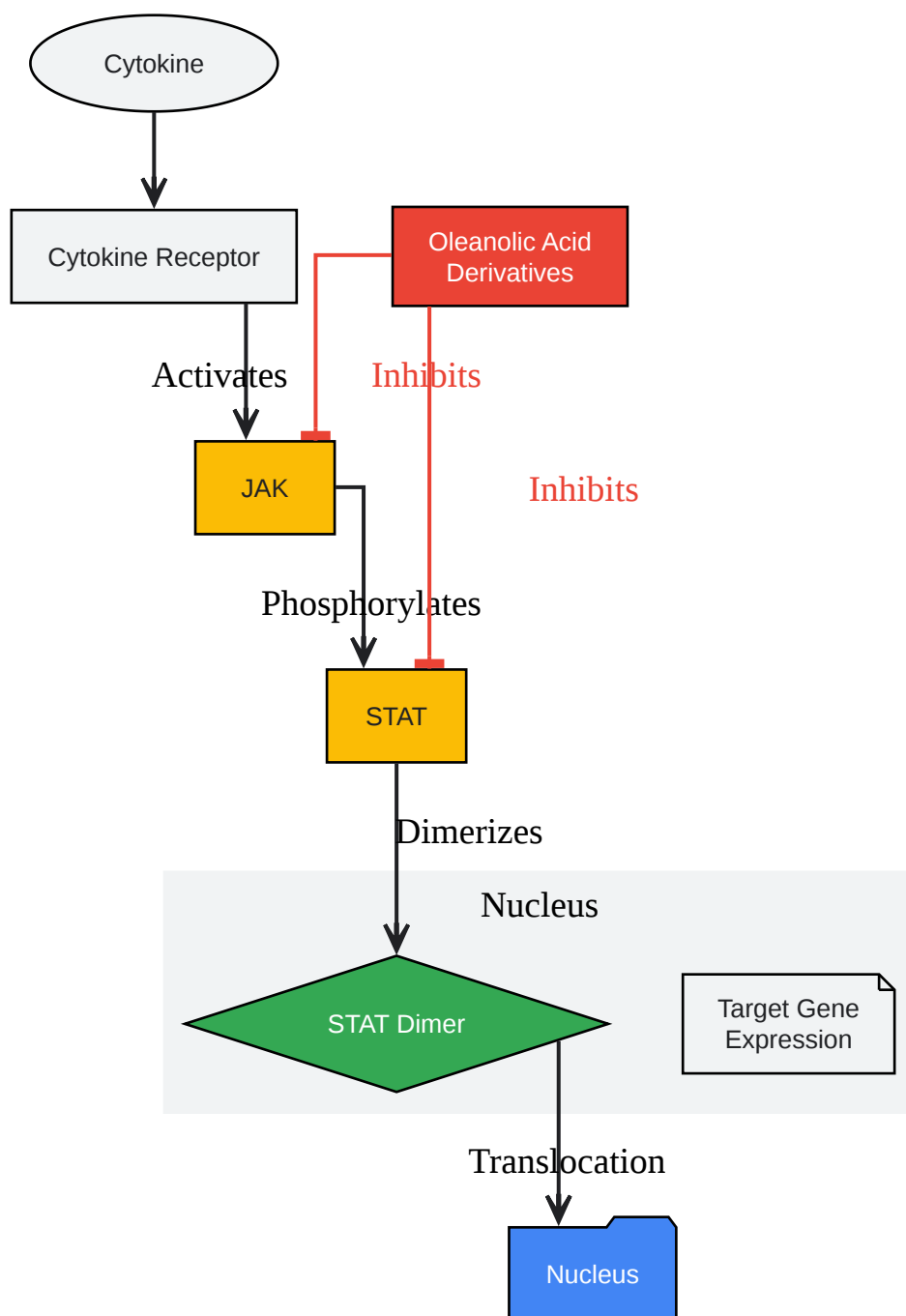
Disclaimer:The following signaling pathways are representative of the mechanisms of action for various oleanolic acid derivatives. The specific pathways modulated by **Oleanolic Acid Derivative 2** have not been experimentally determined.

Inhibition of the NF-κB Signaling Pathway

Oleanolic acid derivatives have been shown to suppress the activation of NF-κB, a key regulator of inflammatory gene expression.[1][10][11][12] This is often achieved by preventing the degradation of IκBα, thereby retaining NF-κB in the cytoplasm.







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